

Performance characteristics of different 5'-Methylthioadenosine-d3 suppliers

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Compound of Interest

Compound Name: 5'-Methylthioadenosine-d3

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A Comparative Guide to 5'-Methylthioadenosine-d3 Suppliers for Researchers

For researchers and drug development professionals utilizing **5'-Methylthioadenosine-d3** (MTA-d3) as an internal standard in quantitative analyses, selecting a reliable supplier is paramount to ensuring data accuracy and reproducibility. This guide provides a comparative overview of the performance characteristics of MTA-d3 from various suppliers, supported by key product specifications.

Performance Characteristics of 5'-Methylthioadenosine-d3 Suppliers

The selection of a suitable **5'-Methylthioadenosine-d3** supplier is critical for the integrity of experimental results. Key performance indicators to consider are purity, isotopic enrichment, and stability. While direct comparative experimental studies are not readily available, this guide summarizes the product specifications provided by prominent suppliers.

Supplier	Purity	Isotopic Enrichment	Stability
Cayman Chemical	-	≥99% deuterated forms (d1-d3)[1]	≥ 4 years[1]
MedchemExpress	99.90%[2]	-	6 months at -80°C, 1 month at -20°C in solution[2]
Caltag Medsystems (distributor for TargetMol)	98%[3]	-	-
Clinivex	-	-	Stable for a prolonged period at 2-8°C[4]
Sigma-Aldrich (Merck)	≥98% (for non-deuterated MTA)[5]	-	-

Note: Data for Sigma-Aldrich pertains to the non-deuterated form of 5'-Methylthioadenosine, as specific data for the d3 variant was not available in the initial search. Researchers are advised to contact the supplier for detailed specifications of the deuterated product.

Experimental Protocols

Accurate assessment of **5'-Methylthioadenosine-d3** performance relies on standardized experimental protocols. The following methodologies are fundamental for verifying the quality of the product from any supplier.

Purity and Isotopic Enrichment Analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is widely used for the absolute quantification of MTA and to assess the isotopic enrichment of its deuterated analog.[6][7]

Objective: To determine the chemical purity and the percentage of deuterated species (d1, d2, d3) of **5'-Methylthioadenosine-d3**.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **5'-Methylthioadenosine-d3** in a suitable solvent such as methanol or a mixture of dimethylformamide (DMF) and water.
 - Create a series of dilutions to establish a calibration curve.
 - Prepare quality control (QC) samples at low, medium, and high concentrations.
- LC Separation:
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: A typical flow rate is 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μ L.
- MS/MS Detection:
 - Ionization Mode: Electrospray ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM):
 - Monitor the transition for non-deuterated MTA (e.g., m/z 298 \rightarrow 136).
 - Monitor the transition for MTA-d3 (e.g., m/z 301 \rightarrow 136).
 - Monitor for potential d1 and d2 species.
 - Data Analysis:

- Calculate the peak area for each species.
- Determine chemical purity by comparing the peak area of the parent compound to the total area of all detected peaks.
- Calculate isotopic enrichment by determining the ratio of the peak area of the d3 species to the sum of the peak areas of all isotopic species (d0, d1, d2, d3).

Stability Testing

This protocol provides a framework for assessing the stability of **5'-Methylthioadenosine-d3** under various storage conditions.

Objective: To determine the shelf-life and recommended storage conditions for **5'-Methylthioadenosine-d3**.

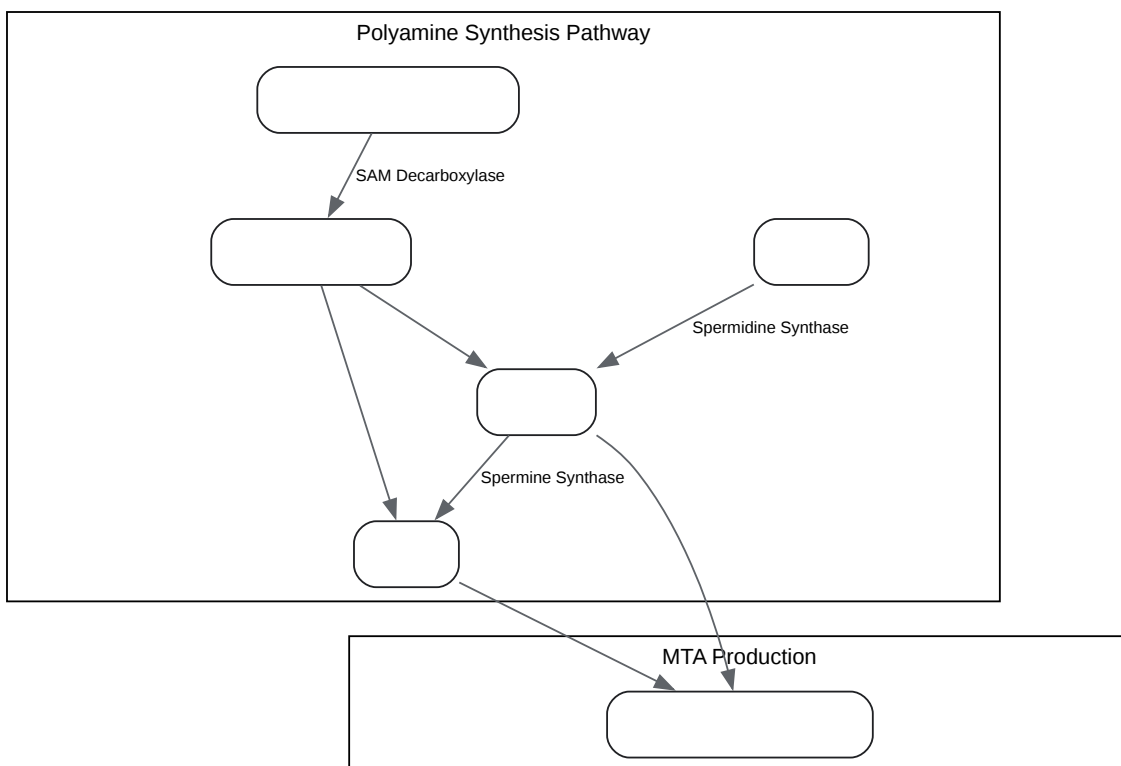
Methodology:

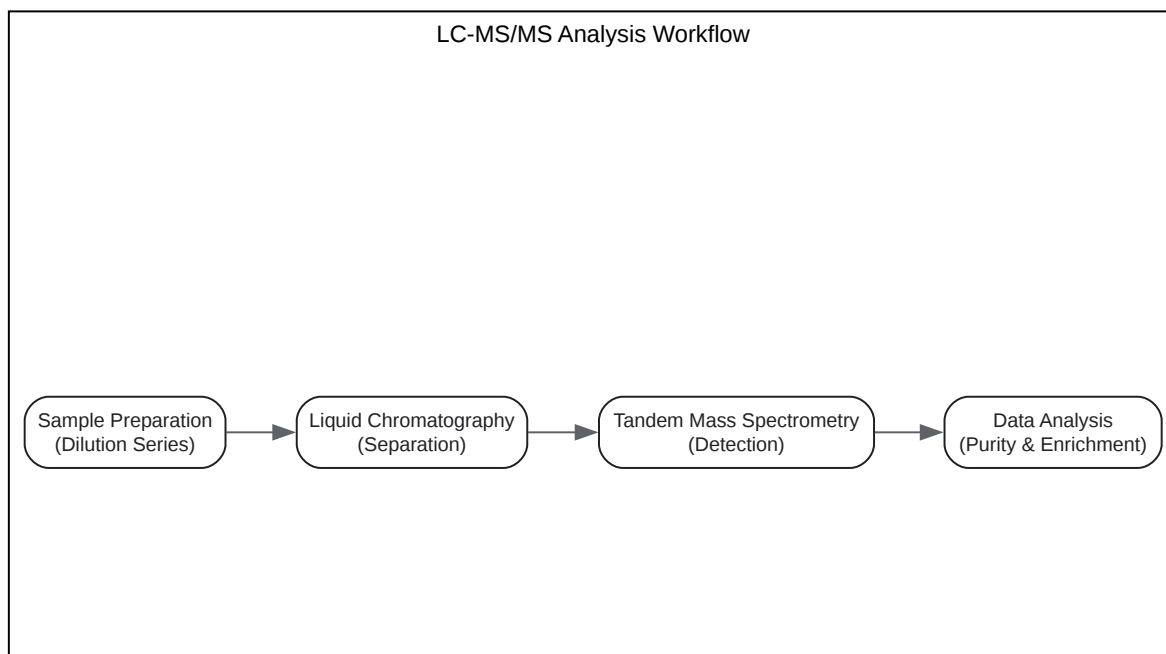
- Sample Handling:
 - Aliquot the **5'-Methylthioadenosine-d3** into multiple vials to avoid repeated freeze-thaw cycles.
 - Store the vials under different conditions as recommended by the supplier and at accelerated degradation conditions (e.g., -80°C, -20°C, 4°C, and room temperature).
- Time Points:
 - Analyze samples at regular intervals (e.g., 0, 1, 3, 6, 12, and 24 months for long-term stability; shorter intervals for accelerated studies).
- Analysis:
 - At each time point, analyze the samples for purity using the LC-MS/MS method described above.
 - Compare the purity of the stored samples to the initial purity at time 0.

- Acceptance Criteria:
 - Define an acceptable level of degradation (e.g., not more than 2% decrease in purity).
 - The shelf-life is the time period during which the product remains within the acceptable purity limits under the specified storage conditions.

Visualizing Key Pathways and Workflows

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams have been generated.





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